

Application Notes and Protocols for ASP-4058 in Cell Culture Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ASP-4058

Cat. No.: B1667635

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Introduction

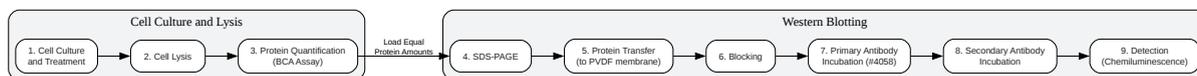
Extensive research for a compound designated "**ASP-4058**" for use in cell culture experiments did not yield specific information on a drug or molecule with this identifier. The search results indicate that "4058" is associated with a product number from Cell Signaling Technology, specifically for a Phospho-Akt (Ser473) (193H12) Rabbit Monoclonal Antibody (#4058). There is no publicly available information to suggest that **ASP-4058** is a compound, drug, or molecule intended for cell culture treatment.

This document will proceed by providing a detailed protocol for the use of the Cell Signaling Technology antibody #4058 in western blotting, a common application for this type of product in cell culture experiments. Additionally, it will outline the general signaling pathway of Akt, which this antibody is designed to detect, as this is a critical pathway in cell survival and proliferation.

Part 1: Western Blotting Protocol for Phospho-Akt (Ser473) Detection

This protocol is adapted for the use of Phospho-Akt (Ser473) (193H12) Rabbit mAb #4058 from Cell Signaling Technology.

Experimental Workflow



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Caption: Western Blotting Workflow for Phospho-Akt (Ser473) Detection.

Detailed Protocol

1. Cell Culture and Treatment:

- Culture cells of interest in appropriate media and conditions.
- Treat cells with experimental compounds as required to stimulate or inhibit the Akt pathway.
- Include positive and negative controls. A known activator of the PI3K/Akt pathway (e.g., insulin or IGF-1) can serve as a positive control.

2. Cell Lysis:

- After treatment, wash cells with ice-cold PBS.
- Lyse cells in a suitable lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors.
- Scrape cells and transfer the lysate to a microcentrifuge tube.
- Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
- Collect the supernatant containing the protein lysate.

3. Protein Quantification:

- Determine the protein concentration of each lysate using a BCA protein assay kit.

4. SDS-PAGE:

- Prepare protein samples by adding Laemmli sample buffer and boiling for 5 minutes.
- Load equal amounts of protein (e.g., 20-30 µg) per lane onto a polyacrylamide gel.
- Run the gel until adequate separation of proteins is achieved.

5. Protein Transfer:

- Transfer the separated proteins from the gel to a PVDF membrane.

6. Blocking:

- Block the membrane with 5% w/v non-fat dry milk or BSA in Tris-buffered saline with 0.1% Tween® 20 (TBST) for 1 hour at room temperature.

7. Primary Antibody Incubation:

- Dilute the Phospho-Akt (Ser473) (193H12) Rabbit mAb (#4058) in the blocking buffer. The recommended dilution can be found on the product datasheet.
- Incubate the membrane with the primary antibody overnight at 4°C with gentle agitation.[\[1\]](#)

8. Secondary Antibody Incubation:

- Wash the membrane three times for 5-10 minutes each with TBST.
- Incubate the membrane with a horseradish peroxidase (HRP)-conjugated anti-rabbit secondary antibody diluted in blocking buffer for 1 hour at room temperature.

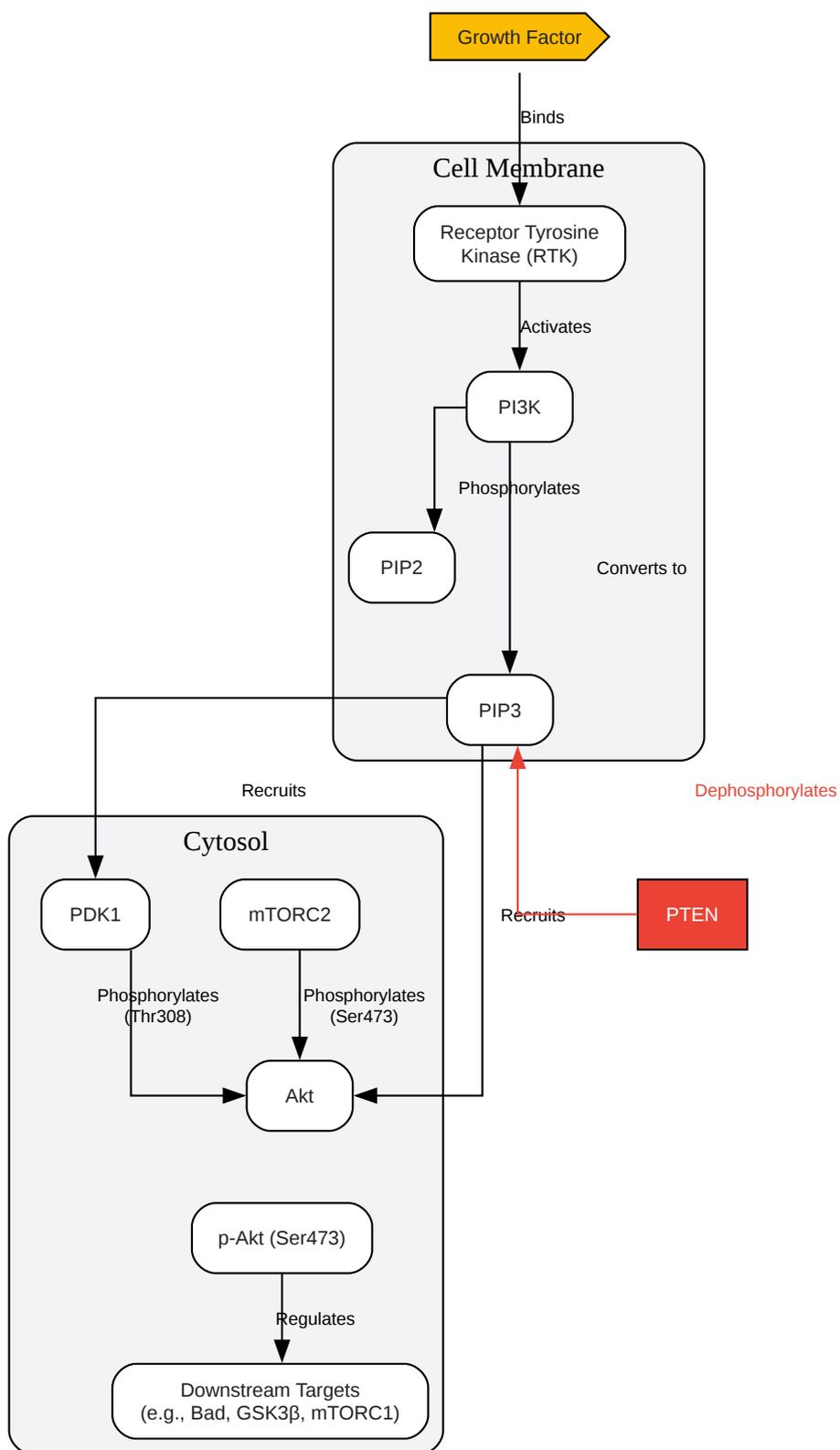
9. Detection:

- Wash the membrane three times for 5-10 minutes each with TBST.
- Prepare the chemiluminescent substrate according to the manufacturer's instructions.
- Incubate the membrane with the substrate and visualize the protein bands using an imaging system.

Part 2: The PI3K/Akt Signaling Pathway

The antibody #4058 detects the phosphorylation of Akt at the Serine 473 residue, a key event in the activation of the PI3K/Akt signaling pathway.^[1]^[2] This pathway is crucial for regulating cell survival, growth, proliferation, and metabolism.^[2]

Signaling Pathway Diagram



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Caption: Simplified PI3K/Akt Signaling Pathway.

Pathway Description

- **Activation:** The pathway is typically initiated by the binding of growth factors to Receptor Tyrosine Kinases (RTKs) on the cell surface.
- **PI3K Activation:** This binding event activates Phosphoinositide 3-kinase (PI3K).
- **PIP3 Formation:** Activated PI3K phosphorylates Phosphatidylinositol 4,5-bisphosphate (PIP2) to generate Phosphatidylinositol 3,4,5-trisphosphate (PIP3).
- **Akt Recruitment and Phosphorylation:** PIP3 acts as a docking site, recruiting Akt and PDK1 to the cell membrane. Akt is then phosphorylated at Threonine 308 by PDK1 and at Serine 473 by mTORC2, leading to its full activation.[1][2]
- **Downstream Effects:** Activated Akt (p-Akt) phosphorylates a variety of downstream targets to promote cell survival by inhibiting apoptosis, stimulate cell growth and proliferation through mTORC1 signaling, and regulate glucose metabolism.[2]
- **Negative Regulation:** The pathway is negatively regulated by the phosphatase and tensin homolog (PTEN), which dephosphorylates PIP3 back to PIP2.[1][2]

Quantitative Data Summary

As no specific data for a compound "**ASP-4058**" is available, a template table is provided below to illustrate how quantitative data from a hypothetical experiment using an Akt inhibitor could be presented.

Treatment Group	Concentration (μM)	p-Akt (Ser473) Level (Normalized to Control)	Cell Viability (%)
Vehicle Control	0	1.00 ± 0.05	100 ± 4.2
Hypothetical Inhibitor	0.1	0.78 ± 0.04	95.1 ± 3.8
Hypothetical Inhibitor	1	0.45 ± 0.06	72.3 ± 5.1
Hypothetical Inhibitor	10	0.12 ± 0.03	45.8 ± 6.3

Note: The above data is for illustrative purposes only.

Conclusion

While the initial request for protocols related to "**ASP-4058**" could not be fulfilled due to a lack of public information on a compound with this name, this document provides a comprehensive guide for utilizing the associated antibody product, #4058, in a key cell biology application. The provided protocols and pathway diagrams offer a framework for investigating the PI3K/Akt signaling pathway in cell culture experiments. For further inquiries regarding "**ASP-4058**", it is recommended to provide an alternative name, chemical structure, or relevant publications.

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References

- 1. Phospho-Akt (Ser473) (193H12) Rabbit Monoclonal Antibody (#4058) Datasheet Without Images | Cell Signaling Technology [cellsignal.com]
- 2. Phospho-Akt (Ser473) (193H12) Rabbit Monoclonal Antibody | Cell Signaling Technology [cellsignal.com]
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